

CBO-P11 Application Notes and Protocols for In Vitro Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CBO-P11
Cat. No.: B12387859

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Introduction

CBO-P11 is a macrocyclic peptide derived from vascular endothelial growth factor (VEGF) that acts as a potent inhibitor of angiogenesis.[1] It functions by competitively blocking the binding of VEGF₁₆₅ to its receptors, primarily Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), and to a lesser extent, VEGFR-1.[1] This inhibition disrupts downstream signaling cascades, leading to a reduction in endothelial cell proliferation, migration, and the activation of Mitogen-Activated Protein (MAP) kinases, key processes in the formation of new blood vessels.[1] These application notes provide detailed protocols for in vitro studies to evaluate the efficacy and mechanism of action of **CBO-P11**.

Quantitative Data Summary

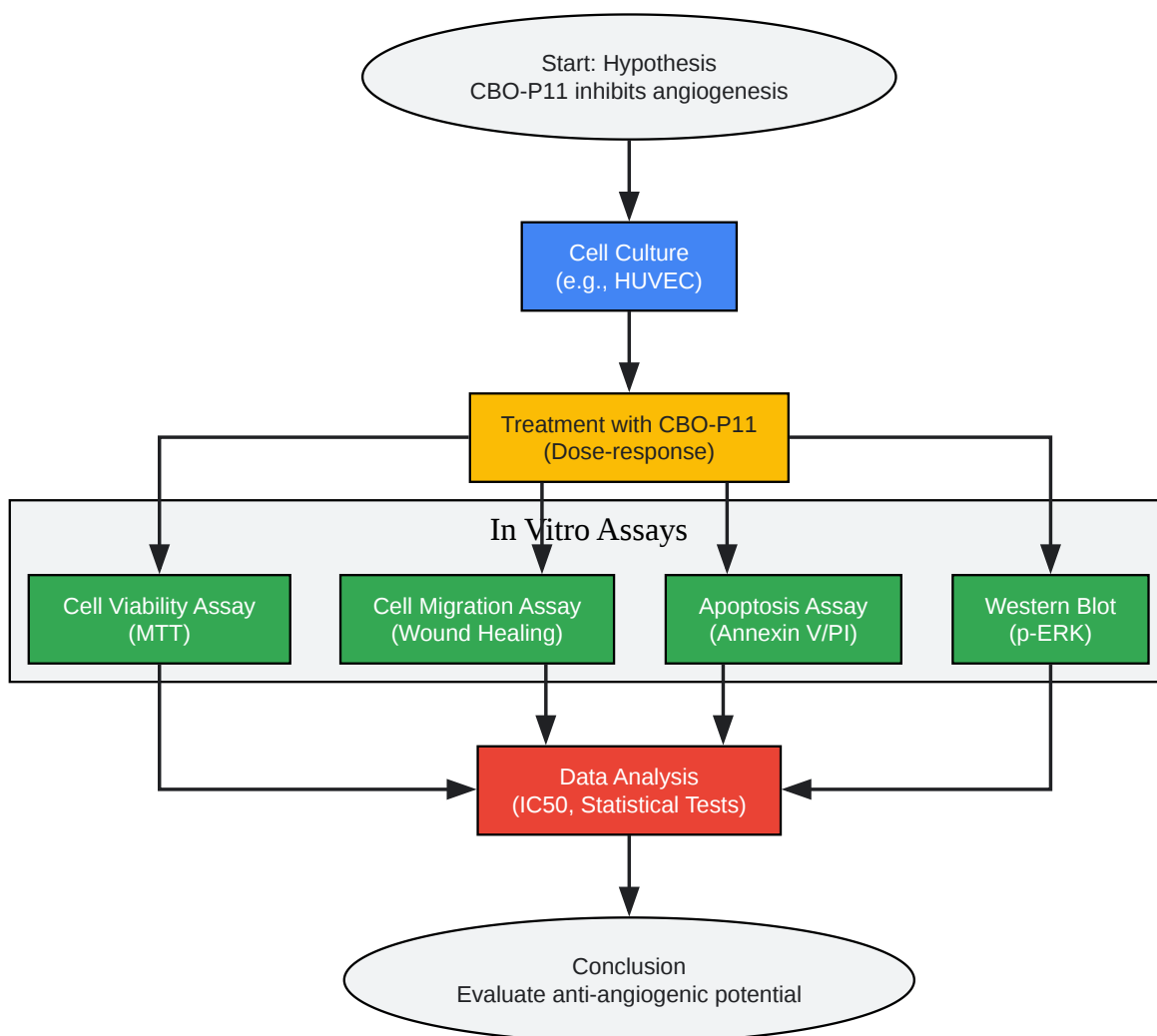
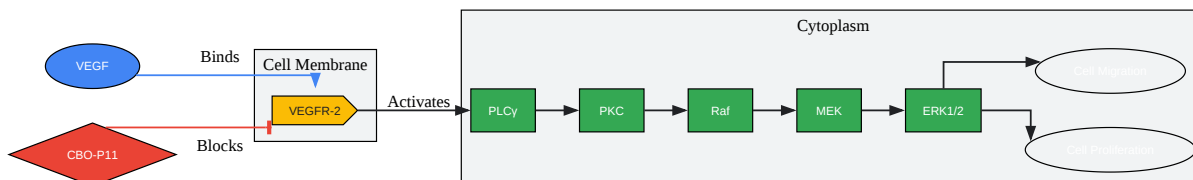
The following table summarizes the reported in vitro inhibitory concentrations (IC₅₀) of **CBO-P11** against key cellular processes involved in angiogenesis.

Target/Process	IC ₅₀ Value	Cell Type/Assay Conditions
VEGF ₁₆₅ binding to VEGFR-1	700 nM	Receptor binding assay
VEGF ₁₆₅ binding to VEGFR-2	1.3 μM	Receptor binding assay
Cell Proliferation	5.8 μM	Not specified
Cell Migration	8.2 μM	Not specified

Data sourced from product information sheets.[\[1\]](#)

Signaling Pathway

CBO-P11 exerts its anti-angiogenic effects by inhibiting the VEGF signaling pathway. The diagram below illustrates the mechanism of action.



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References

- 1. VEGF Inhibitor, CBO-P11 - Calbiochem | 676496 [[merckmillipore.com](https://www.merckmillipore.com)]
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